

# PFI-1 Storage and Handling Specifications

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## Compound Focus: Pfi-1

CAS No.: 1403764-72-6

Cat. No.: S548710

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The table below summarizes the key stability data and storage conditions for **PFI-1** from supplier documentation and research literature.

Aspect	Specification / Condition
Recommended Storage (Powder)	-20°C [1]
Recommended Storage (in solvent)	-80°C [1]
Container	Keep container tightly sealed [1]
Environment	Store in a cool, well-ventilated area. Keep away from direct sunlight and sources of ignition [1]
Appearance	Solid [1]
Solubility (DMSO)	69 mg/mL (198.62 mM) [2] [3]
Incompatible Materials	Strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents [1]
Stability Under Storage	Stable under recommended storage conditions [1]

Aspect	Specification / Condition
Shipping Condition	Can be shipped at room temperature (based on supplier stability testing) [3]

## Handling and Safety Considerations

- **Personal Protective Equipment (PPE):** It is advised to use safety goggles, protective gloves, and impervious clothing. A suitable respirator is recommended, and handling should occur in areas with appropriate exhaust ventilation [1].
- **Hazards:** **PFI-1** is classified as harmful if swallowed (H302) and very toxic to aquatic life with long-lasting effects (H410) [1].
- **Moisture Sensitivity:** For the powder dissolved in DMSO, note that moisture-absorbing DMSO can reduce the solubility of **PFI-1**. It is recommended to use fresh DMSO for dissolution [2].

## In Vivo Formulation Guidelines

For animal studies, the following formulations have been validated and can provide a starting point [2] [3]:

Formulation Type	Composition	Final Concentration	Preparation Method (for 1 mL total volume)
Homogeneous Suspension	CMC-Na solution	≥ 5 mg/mL	Add 5 mg of PFI-1 to 1 mL of CMC-Na solution and mix evenly [2] [3].

| **Clear Solution** | 5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH<sub>2</sub>O | 1.75 mg/mL (5.04 mM) | 1. Add 50 µL of 35 mg/mL clear DMSO stock to 400 µL PEG300 and mix. 2. Add 50 µL Tween-80 and mix. 3. Add 500 µL ddH<sub>2</sub>O [2] [3]. | | **Clear Solution** | 5% DMSO, 95% Corn Oil | 1.75 mg/mL (5.04 mM) | Add 50 µL of 35 mg/mL clear DMSO stock to 950 µL corn oil and mix evenly [2] [3]. |

> **Note:** The supplier indicates that these in vivo formulations should be used immediately for optimal results [2] [3].

## Troubleshooting Common Issues

Here are solutions to potential problems you might encounter in the lab:

- **Problem 1: Precipitation in Stock Solution**

- **Cause:** The stock solution is old and the DMSO has absorbed moisture from the air, reducing its ability to keep **PFI-1** in solution [2].
- **Solution:** Use fresh, dry DMSO to prepare a new stock solution. Aliquot the stock to minimize freeze-thaw cycles and exposure to air.

- **Problem 2: Loss of Activity In Vivo**

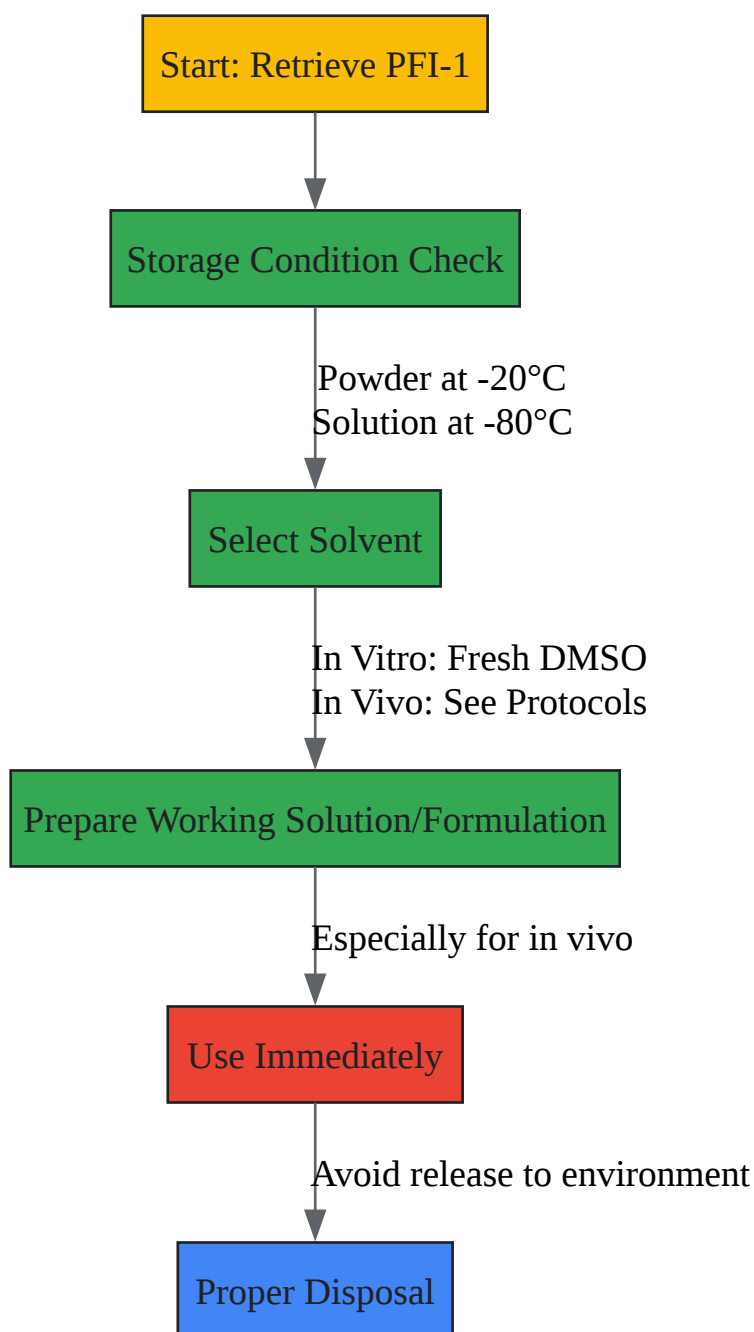
- **Cause:** The formulated suspension or solution may have degraded or the preparation method may be suboptimal.
- **Solution:** Ensure the formulation is prepared according to the recommended protocols and used immediately. For suspensions, verify that it is homogeneous before administration [2] [3].

- **Problem 3: Unexpected Experimental Results**

- **Cause:** The product may have degraded due to improper storage.
- **Solution:** Confirm that the powder has been stored consistently at **-20°C** and any stock solutions at **-80°C**. Avoid repeated warming to room temperature [1].

## Experimental Workflow for Using **PFI-1**

The following diagram outlines the key steps for handling **PFI-1** to ensure its stability from storage to experimental use:



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## References

1. PFI-1 (PF-6405761)|1403764-72-6|MSDS [dcchemicals.com]
2. PFI-1 (PF-6405761) | Epigenetic Reader Domain inhibitor [selleckchem.com]
3. PFI-1 (PF-6405761) Datasheet [selleckchem.com]

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